

# physical and chemical properties of 5,6-Dichloronicotinic acid

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## Compound of Interest

Compound Name: 5,6-Dichloronicotinic acid

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An In-depth Technical Guide to **5,6-Dichloronicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**5,6-Dichloronicotinic acid**, a halogenated derivative of nicotinic acid, is a significant compound in various chemical and biological fields. It serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and insights into its potential biological activities. All quantitative data is presented in structured tables for clarity, and key experimental workflows are visualized using Graphviz diagrams.

## Physical and Chemical Properties

**5,6-Dichloronicotinic acid** presents as a white to off-white or beige crystalline powder.<sup>[1][3][4]</sup> It is sparingly soluble in water but shows slight solubility in solvents like DMSO and methanol.

<sup>[1][3][4]</sup>

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> NO <sub>2</sub>	[1][3][5]
Molecular Weight	192.00 g/mol	[3][5][6]
CAS Number	41667-95-2	[1][3][4]
Appearance	White to beige crystalline powder	[1][3][4]
Melting Point	164-168 °C	[3][4][7]
Boiling Point	342.1 ± 37.0 °C (Predicted)	[3][4]
Density	1.612 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3][4]
pKa	2.87 ± 0.10 (Predicted)	[1][3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3][4]
Vapor Pressure	2.96E-05 mmHg at 25°C	[3]
Flash Point	160.7°C	[3][7]
Refractive Index	1.605	[3][7]

## Spectroscopic Data

The structural elucidation of **5,6-Dichloronicotinic acid** is supported by various spectroscopic techniques. Spectral data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, are available through various chemical databases.[8] These analytical methods are fundamental for confirming the identity and purity of the compound after synthesis.

- <sup>1</sup>H NMR: Provides information on the proton environment in the molecule.
- <sup>13</sup>C NMR: Reveals the carbon skeleton of the molecule.[8]
- Mass Spectrometry (MS): Confirms the molecular weight and provides fragmentation patterns useful for structural analysis. LCMS (ESI) data has shown a mass-to-charge ratio

(m/z) of 192.0 [M + H]<sup>+</sup>.[\[4\]](#)

- Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule, such as the carboxylic acid and the aromatic ring.

## Experimental Protocols

### Synthesis of 5,6-Dichloronicotinic Acid from its Ethyl Ester

A common laboratory-scale synthesis involves the hydrolysis of ethyl 5,6-dichloronicotinate.[\[4\]](#)

Materials:

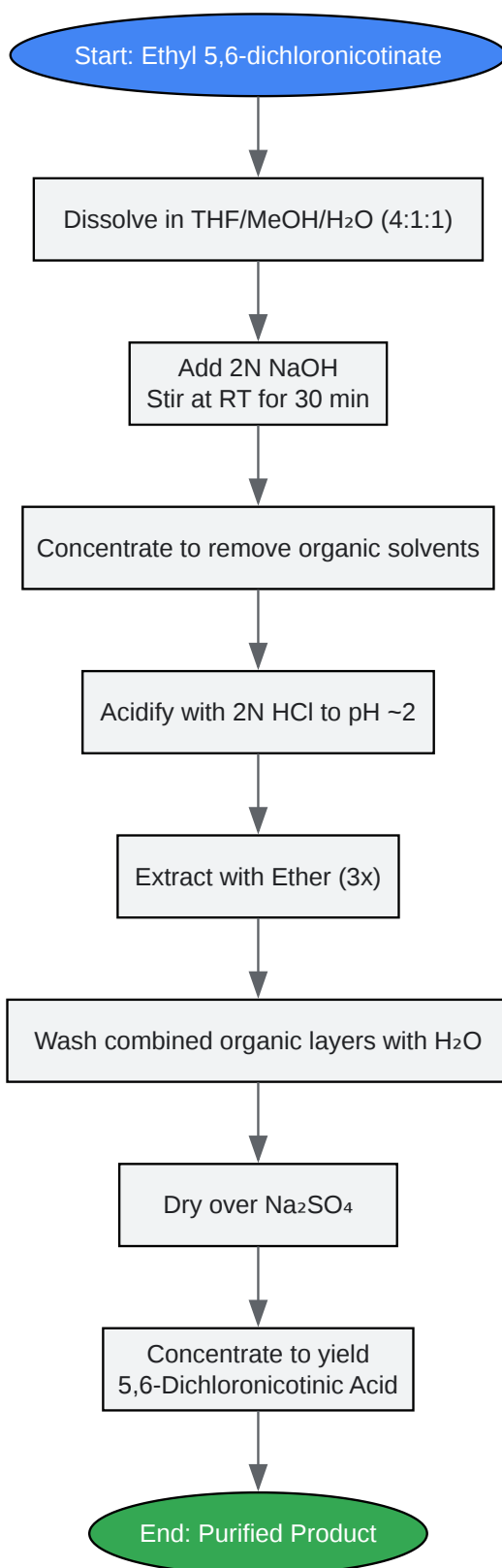
- Ethyl 5,6-dichloronicotinate (1.0 g, 4.5 mmol)
- Tetrahydrofuran (THF)
- Methanol (MeOH)
- Water
- 2N Sodium Hydroxide (NaOH) solution (6.75 mL, 13.5 mmol)
- 2N Hydrochloric Acid (HCl)
- Ether
- Anhydrous Sodium Sulfate

Procedure:

- In a suitable reaction vessel, dissolve ethyl 5,6-dichloronicotinate in a solvent mixture of THF, MeOH, and water (50 mL, in a 4:1:1 v/v/v ratio).[\[4\]](#)
- Add the 2N NaOH solution to the reaction mixture.[\[4\]](#)
- Stir the mixture at room temperature for 30 minutes.[\[4\]](#)

- Upon completion of the reaction, concentrate the mixture to remove the organic solvents.[4]
- Acidify the remaining aqueous solution with 2N HCl to a pH of approximately 2.[4]
- Extract the product with ether (3 x 30 mL).[4]
- Combine the organic layers and wash with water (3 x 50 mL).[4]
- Dry the organic layer over anhydrous sodium sulfate and concentrate to yield **5,6-dichloronicotinic acid** as a white solid.[4]

This procedure typically results in a high yield (e.g., 91%).[4]



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*Synthesis workflow for **5,6-Dichloronicotinic acid**.*

## Industrial Production and Purification

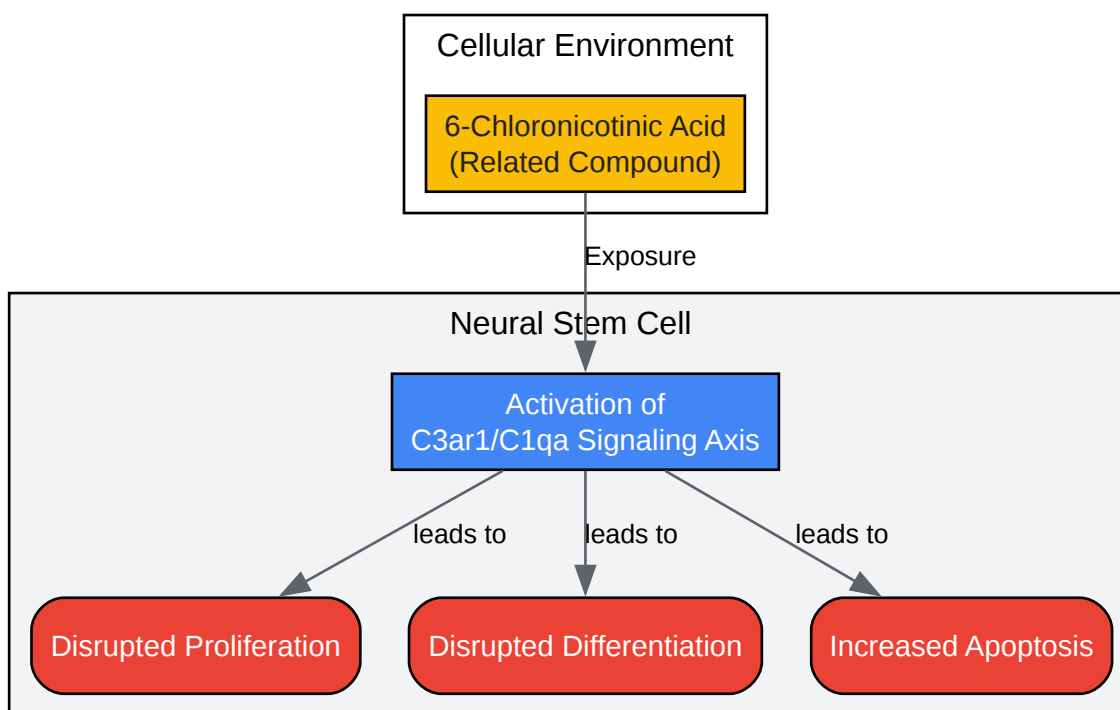
Industrially, **5,6-Dichloronicotinic acid** can be produced through the direct chlorination of nicotinic acid or its precursors.[1] Another patented method describes its preparation from the short-distillation residue of 2,3-dichloro-5-trichloromethyl picoline (DCTC).[2] This process involves catalytic cracking and vacuum distillation, followed by an acid-base extraction and recrystallization to purify the final product.[2]

## Biological Activity and Potential Signaling Pathways

**5,6-Dichloronicotinic acid** is utilized as a herbicide in agriculture, where it is believed to function by interfering with the synthesis of essential proteins in plants.[1] It is also a known pesticide and pharmaceutical intermediate.[2]

While specific signaling pathways for **5,6-Dichloronicotinic acid** are not extensively documented in the available literature, research on structurally similar compounds can offer potential insights. For instance, 6-chloronicotinic acid (6-CINA), a primary metabolite of chloropyridinyl neonicotinoid insecticides, has been shown to be a potential neurotoxin that disrupts neural stem cell (NSC) proliferation and differentiation.[9] Transcriptomic analyses in that study revealed that 6-CINA exposure activates the C3ar1/C1qa signaling axis, leading to apoptosis.[9]

The diagram below illustrates this proposed signaling pathway for the related compound, 6-CINA. It is presented here as a hypothetical model for how a chlorinated nicotinic acid derivative might exert its biological effects, though further research is required to confirm if **5,6-Dichloronicotinic acid** acts through a similar mechanism.



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*Potential signaling pathway based on the action of 6-CINA.*

## Safety and Handling

**5,6-Dichloronicotinic acid** is classified as an irritant.[3][5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements: Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound.[10] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.[10] In case of contact with skin or eyes, rinse thoroughly with water.[11]

## Conclusion

**5,6-Dichloronicotinic acid** is a versatile chemical intermediate with established physical and chemical properties. The synthesis and purification protocols are well-defined, allowing for its preparation in high purity for research and development purposes. While its own biological signaling pathways are a subject for further investigation, its role as an agrochemical and the activity of related compounds suggest potential mechanisms of action that warrant deeper exploration by researchers in drug development and toxicology.

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